

# Benzyl 2-chloroethyl ether chemical properties and reactivity

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## Compound of Interest

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An In-depth Technical Guide to the Chemical Properties and Reactivity of **Benzyl 2-Chloroethyl Ether**

## Introduction

**Benzyl 2-chloroethyl ether** (BCEE) is a versatile bifunctional organic compound utilized as a key intermediate in various synthetic methodologies.[1][2] Its structure, incorporating a reactive chloroethyl moiety and a stable benzyl ether group, makes it a valuable building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.[2] This guide provides a comprehensive overview of its chemical properties, reactivity, and common experimental protocols for its synthesis and application.

## Chemical and Physical Properties

**Benzyl 2-chloroethyl ether** is typically a colorless to light yellow, transparent liquid.[1] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C <sub>9</sub> H <sub>11</sub> ClO	[3][4]
Molecular Weight	170.63 g/mol	[4]
Appearance	Colorless to almost colorless clear liquid	[3]
Boiling Point	~232.7°C at 760 mmHg	[1][5]
Density	~1.11 g/mL (1.09 g/cm <sup>3</sup> )	[1][5]
Flash Point	100.6°C	[5]
Vapor Pressure	0.0884 mmHg at 25°C	[5]
Solubility	Soluble in Chloroform, slightly soluble in Hexanes	[5]
CAS Number	17229-17-3	[3][4]
Synonyms	2-(Benzyloxy)ethyl Chloride, (2-Chloroethoxymethyl)benzene	[3][6]
InChI Key	UPIMXDQREQJWMR-UHFFFAOYSA-N	[3][4]
SMILES	C1=CC=C(C=C1)COCCCl	[6][7]

## Reactivity and Reaction Mechanisms

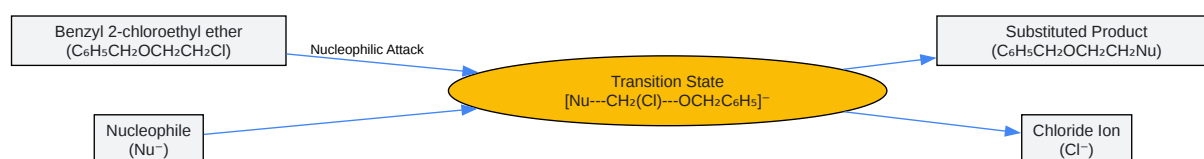
The reactivity of **Benzyl 2-chloroethyl ether** is primarily dictated by the presence of the ether linkage and the reactive carbon-chlorine bond.[1]

### Nucleophilic Substitution (S<sub>N</sub>2 Reactions)

The terminal chloroethyl group is highly susceptible to nucleophilic attack, making it a valuable precursor for introducing various functional groups.[1][2] This reactivity allows for the formation of new carbon-heteroatom and carbon-carbon bonds.[2]

- Reaction with Amines: Forms ether-amines, which are common motifs in pharmaceuticals and agrochemicals.[2]
- Reaction with Alcohols, Thiols, and Carbanions: Enables the facile introduction of a variety of functional groups.[2]

The general mechanism for the SN2 reaction is depicted below:

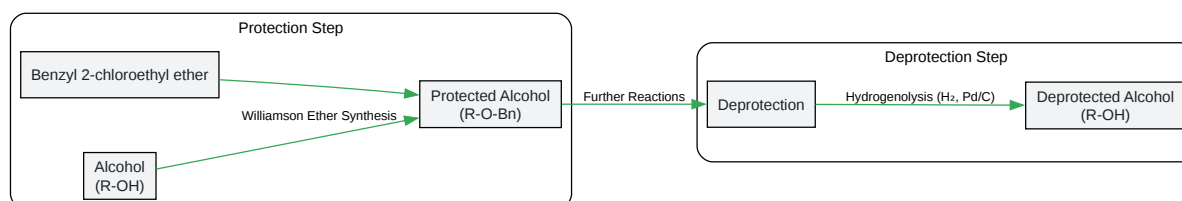


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Caption: SN2 reaction mechanism of **Benzyl 2-chloroethyl ether**.

## Use as a Protecting Group

The benzyl group in BCEE can serve as a protecting group for alcohols.[2] It is stable under a wide range of reaction conditions but can be selectively removed, typically through hydrogenolysis, to reveal the free hydroxyl group.[2][8] This is particularly useful in multi-step syntheses involving molecules with multiple sensitive functional groups.[2]



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Caption: Workflow for using the benzyl group as a protecting group.

## Solvolysis Reactions

**Benzyl 2-chloroethyl ether** can be synthesized via a solvolysis reaction between benzyl halides and ethylene chlorohydrin under the influence of heat.<sup>[9]</sup><sup>[10]</sup> This method is particularly suitable for benzyl halides with a partially deactivated nucleus, as those with activated nuclei are prone to polymerization.<sup>[9]</sup><sup>[10]</sup>

## Experimental Protocols

### Synthesis of Benzyl 2-chloroethyl ether via Williamson Ether Synthesis

A common method for the synthesis of **Benzyl 2-chloroethyl ether** is the Williamson ether synthesis.<sup>[1]</sup> This involves the reaction of benzyl alcohol with 2-chloroethanol in the presence of a base.<sup>[1]</sup>

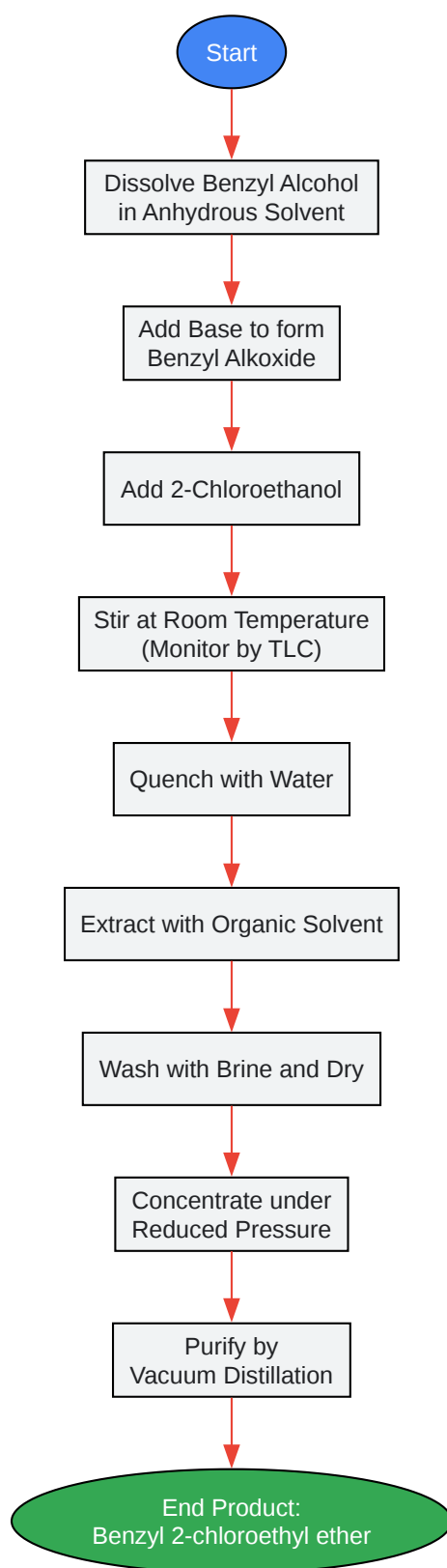
Materials:

- Benzyl alcohol
- 2-Chloroethanol
- A suitable base (e.g., sodium hydride, potassium hydroxide)
- Anhydrous solvent (e.g., THF, DMF)

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve benzyl alcohol in the anhydrous solvent.
- Cool the solution in an ice bath and slowly add the base to form the benzyl alkoxide.
- Once the deprotonation is complete, add 2-chloroethanol dropwise to the reaction mixture.

- Allow the reaction to warm to room temperature and stir until completion (monitor by TLC).
- Quench the reaction with water and extract the product with a suitable organic solvent (e.g., diethyl ether, ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation to obtain pure **Benzyl 2-chloroethyl ether**.<sup>[1]</sup>



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Caption: Williamson ether synthesis workflow for **Benzyl 2-chloroethyl ether**.

## Purification by Vacuum Distillation

Crude **Benzyl 2-chloroethyl ether** can be purified by distillation under reduced pressure.<sup>[1]</sup> This is important as attempting to distill at atmospheric pressure can lead to decomposition.<sup>[11]</sup>

## Safety and Handling

**Benzyl 2-chloroethyl ether** is a potential irritant to the skin, eyes, and respiratory tract.<sup>[1]</sup> It is crucial to handle this chemical with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.<sup>[1]</sup> Storage should be in a cool, dry, well-ventilated area in a tightly closed container, away from incompatible substances.<sup>[1]</sup>

## Analytical Information

The structure and purity of **Benzyl 2-chloroethyl ether** can be confirmed using various analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR can be used to elucidate the structure.<sup>[4]</sup>
- Mass Spectrometry (MS): GC-MS can be used to determine the molecular weight and fragmentation pattern.<sup>[4]</sup>
- Infrared (IR) Spectroscopy: FTIR can identify the characteristic functional groups present in the molecule.<sup>[4]</sup>
- Gas Chromatography (GC): Can be used to determine the purity of the compound.<sup>[3]</sup>

## Conclusion

**Benzyl 2-chloroethyl ether** is a valuable and versatile chemical intermediate with a well-defined reactivity profile. Its utility in organic synthesis, particularly for the introduction of functional groups via  $\text{S}_{\text{N}}2$  reactions and as a protecting group, makes it an important tool for researchers and drug development professionals. A thorough understanding of its chemical properties, reactivity, and handling requirements is essential for its safe and effective application in the laboratory and in industrial processes.

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